

Quantitative Data Summary: Permeability Metrics vs. Physicochemical Properties

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Compound of Interest

Compound Name: (S,R,S)-Ahpc-CO-peg1-C2-amine
hcl
Cat. No.: B14031171

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To establish a baseline for your PROTACs, compare your compound's properties against this empirical matrix of VHL PROTAC permeability classes^[1].

Permeability Class	In Cellulo / In Vitro Binding Ratio	PAMPA (cm/s)	3D Polar Surface Area (Å ²)	Key Structural & Conformational Drivers
High	< 40	> 1.0	Low	Presence of Intramolecular Hydrogen Bonds (IMHBs), NH- π , or π - π interactions; high chameleonicity.
Medium	41 – 100	0.1 – 1.0	Moderate	Flexible PEG linkers allowing partial hydrophobic collapse.
Low	> 200	< 0.1	High	Extended conformations in nonpolar environments; exposed VHL tert-Leu amide NH.

FAQ & Troubleshooting Guides

Q1: My VHL PROTAC shows sub-nanomolar biochemical affinity but no cellular degradation. How do I definitively diagnose if this is a permeability issue?

The Causality: A lack of cellular degradation can stem from poor permeability, rapid efflux, or failure to form a stable ternary complex in vivo. To isolate permeability as the sole variable, you must measure target engagement inside a living cell and compare it directly to biochemical

affinity. The ratio of these two values creates a self-validating system: if the biochemical affinity is high but cellular engagement is low, the molecule is failing to cross the lipid bilayer^{[1][2]}.

The Solution & Protocol: Implement the NanoBRET Target Engagement (TE) Intracellular E3 Ligase Assay. This assay ranks intracellular availability through competitive probe displacement.

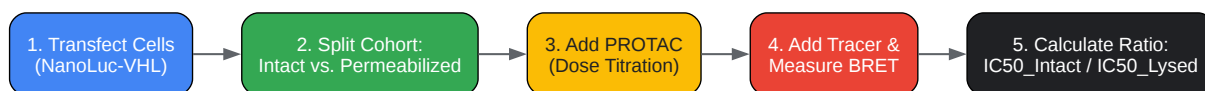
Step-by-Step Methodology:

- Cell Seeding & Transfection: Seed HEK293 cells in a 96-well plate and transfect with a plasmid encoding a NanoLuc-VHL fusion protein. Incubate for 24 hours.
- System Bifurcation (The Self-Validation Step): Split the experiment into two parallel arms:
 - Arm A (Intact Cells): Represents physiological membrane barriers.
 - Arm B (Permeabilized Cells): Add 50 µg/mL digitonin to lyse the cell membrane. This represents the "biochemical" baseline.
- Compound Titration: Treat both arms with your PROTAC in a 10-point dose-response titration. Incubate for 2 hours to allow equilibrium.
- Tracer Addition: Add the VHL-specific NanoBRET fluorescent tracer probe.
- Detection: Add Nano-Glo substrate and measure the BRET ratio (emission at 610 nm / 460 nm).
- Data Analysis: Calculate the IC

for both arms. The Permeability Ratio = IC

(Intact) / IC

(Permeabilized). A ratio > 200 definitively diagnoses a severe permeability defect.



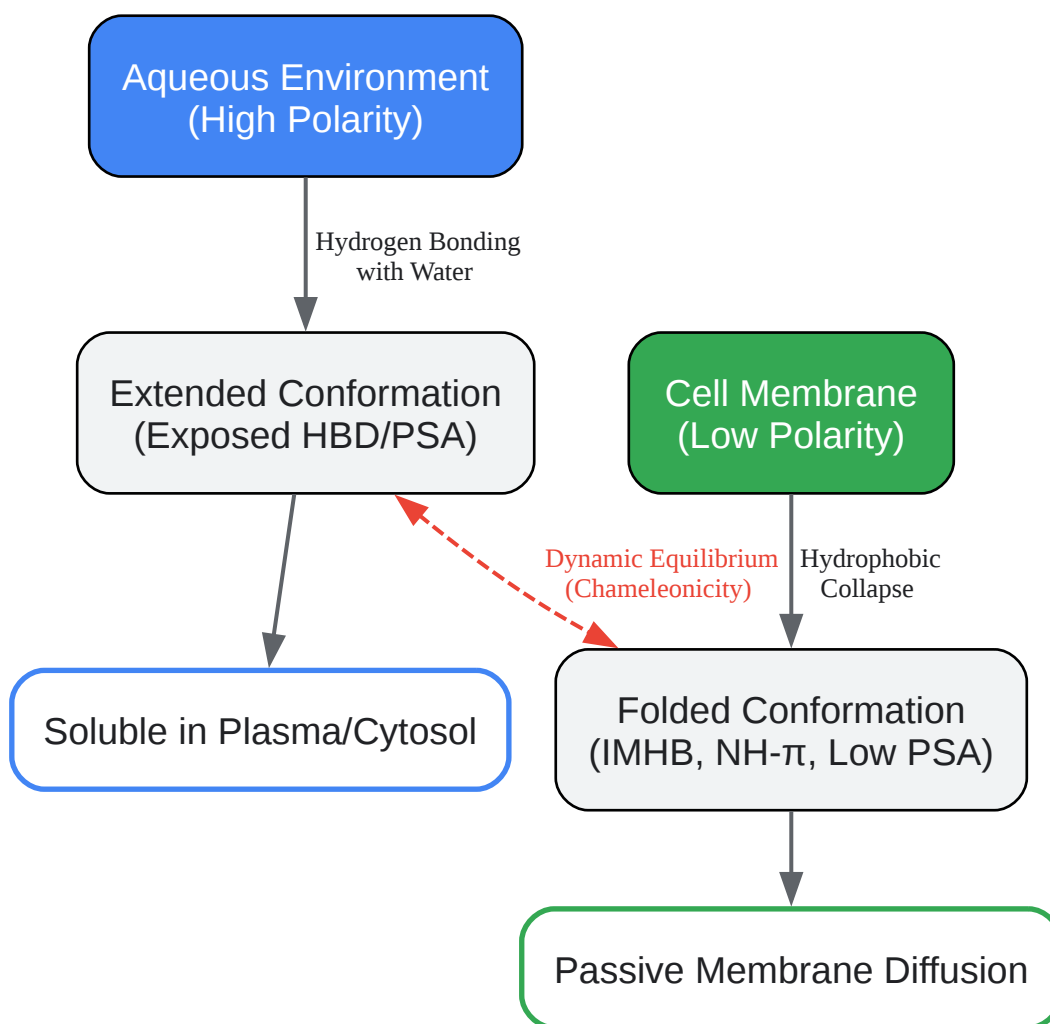
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Step-by-step workflow for the NanoBRET Target Engagement assay to assess intracellular permeability.

Q2: How can I rationally design the linker to overcome VHL ligand polarity without losing ternary complex formation?

The Causality: VHL PROTACs are massive molecules. To permeate cells, they must behave as "molecular chameleons." In an aqueous environment (blood/cytosol), they must adopt extended conformations to expose polar groups for solubility. However, upon encountering the lipophilic cell membrane, they must undergo hydrophobic collapse, folding in on themselves to shield their polar surface area (PSA)[1][3].

The Solution: Design linkers that facilitate Intramolecular Hydrogen Bonds (IMHBs). For example, the tert-Leu amide NH of the VHL ligand is highly exposed. By replacing specific methylene groups in an aliphatic linker with oxygen atoms (PEGylation) or N-methylated amines, you can engineer the linker to fold back and form an IMHB with the VHL amide NH[1][4]. This drastically reduces the desolvation penalty required to enter the membrane.



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Mechanism of PROTAC chameleonicity adapting conformations for solubility and passive diffusion.

Q3: My PAMPA results show zero permeability, but I observe target degradation in cells. Why the discrepancy, and what assay should I use?

The Causality: The Parallel Artificial Membrane Permeability Assay (PAMPA) utilizes a rigid, artificial lipid bilayer. It lacks active transport mechanisms and often fails to accommodate the complex folding dynamics of bRo5 molecules. Furthermore, highly lipophilic PROTACs frequently suffer from non-specific binding to the plastic walls of PAMPA plates, resulting in artificially low recovery and false "zero permeability" readings[2][4].

The Solution & Protocol: Transition to a Modified Caco-2 Permeability Assay optimized for PROTACs. Caco-2 cells provide a live, dynamic membrane that better supports chameleonic folding.

Step-by-Step Methodology:

- **Monolayer Formation:** Seed Caco-2 cells on permeable Transwell inserts. Culture for 21 days until differentiated. Verify monolayer integrity by measuring Transepithelial Electrical Resistance (TEER > 250 $\Omega \cdot \text{cm}^2$).
- **Sink Condition Optimization (Critical):** To prevent PROTACs from getting trapped in the basolateral chamber due to poor aqueous solubility, add 1% Bovine Serum Albumin (BSA) to the receiver well. This acts as a thermodynamic "sink," pulling the PROTAC across the membrane.
- **Efflux Inhibition:** VHL PROTACs are notorious substrates for P-glycoprotein (P-gp). Run the assay with and without an efflux inhibitor (e.g., 2 μM Elacridar) to differentiate between poor passive permeability and high active efflux.
- **Incubation & Recovery:** Incubate for 2 to 4 hours.
- **Quantification:** Extract the compound using acetonitrile precipitation and quantify via LC-MS/MS. Calculate the apparent permeability () and the Efflux Ratio.

Q4: Can I modify the VHL warhead itself to improve permeability without disrupting ligase binding?

The Causality: Extensive structural biology (co-crystal structures of VHL ternary complexes) reveals that the tert-Leu amide of the VH032 ligand does not form a direct hydrogen bond with the VHL protein[4]. However, this exposed NH group acts as a massive hydrogen bond donor (HBD) penalty when the molecule attempts to cross a lipid bilayer.

The Solution: You can structurally shield this region. By switching the tert-Leu group for a bulkier, carefully positioned moiety, or by designing the linker attachment point so that a PEG oxygen sits within hydrogen-bonding distance of the tert-Leu amide, you can force an IMHB

that shields the polarity from the solvent[4]. Alternatively, transient masking via prodrug strategies (e.g., esterifying exposed hydroxyls that are cleaved by intracellular esterases) can temporarily drop the HBD count, allowing the molecule to slip through the membrane before reverting to its active form.

References

- Impact of Linker Composition on VHL PROTAC Cell Permeability ACS Publications (Journal of Medicinal Chemistry) URL:[[Link](#)]
- Solution Conformations Shed Light on PROTAC Cell Permeability National Institutes of Health (PMC) URL:[[Link](#)]
- Understanding and Improving the Membrane Permeability of VH032-Based PROTACs National Institutes of Health (PMC) URL:[[Link](#)]
- Rational Design of PROTAC Linkers Featuring Ferrocene as a Molecular Hinge to Enable Dynamic Conformational Changes National Institutes of Health (PMC) URL:[[Link](#)]

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